

# Spathulatol: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Spathulatol*

Cat. No.: *B564685*

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## Abstract

**Spathulatol**, a unique diterpenoid compound, has garnered significant interest within the scientific community due to its potent biological activities. This document provides an in-depth technical overview of **Spathulatol**, commencing with its initial discovery and isolation from a marine source. A detailed account of its structural elucidation, supported by spectroscopic data, is presented. Furthermore, this guide outlines the key strategies and methodologies employed in the total synthesis of this complex natural product. The biological activities of **Spathulatol**, with a focus on its cytotoxic effects against cancer cell lines, are summarized, although specific quantitative data remains limited in publicly available literature. This whitepaper aims to serve as a comprehensive resource for researchers and professionals engaged in the fields of natural product chemistry, medicinal chemistry, and drug discovery.

## Discovery and Isolation

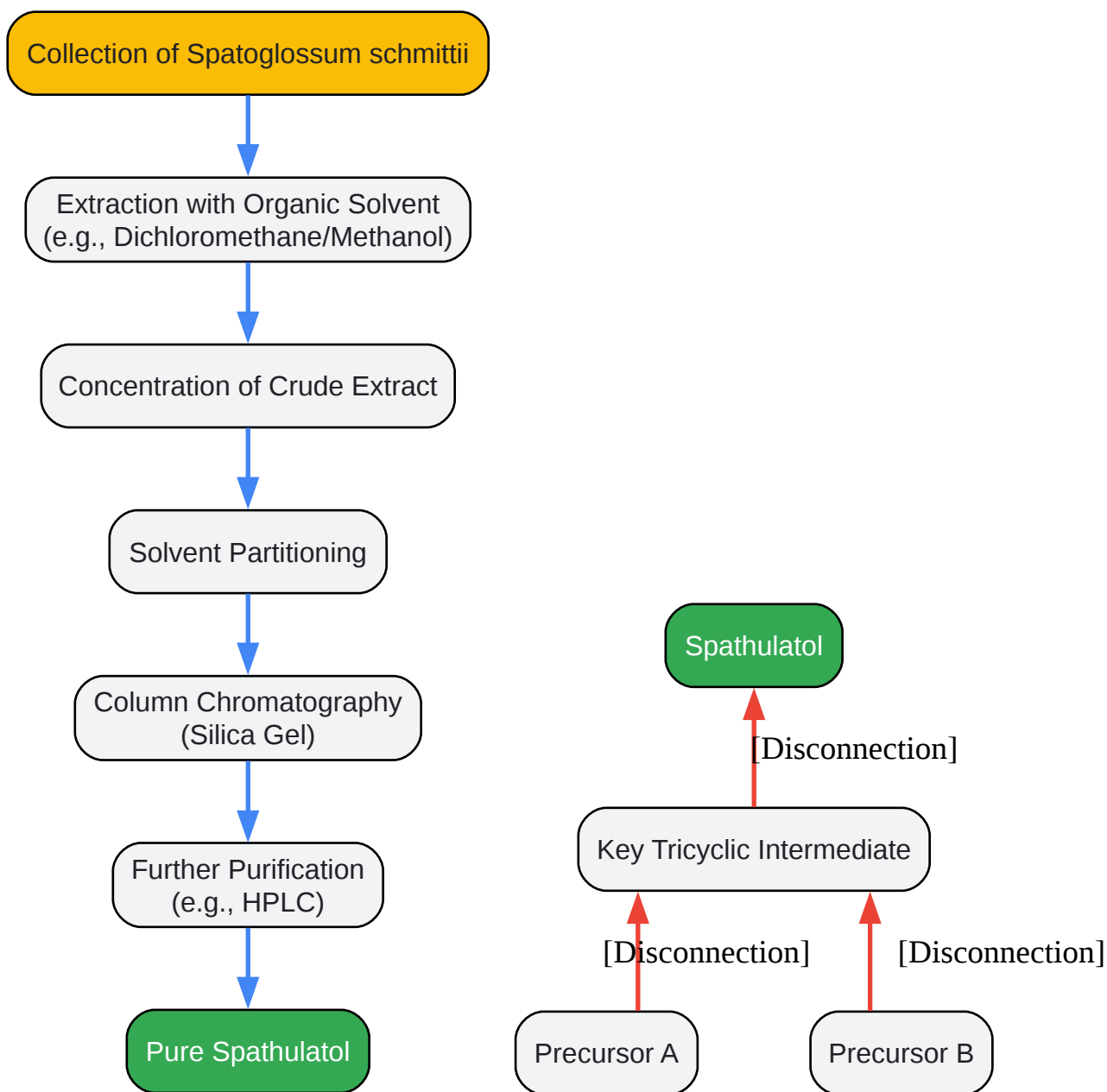
**Spathulatol** was first isolated from the brown algae *Spatoglossum schmittii*. This marine organism has been a source of various novel secondary metabolites, with **Spathulatol** being a prominent example of a spatane diterpenoid.

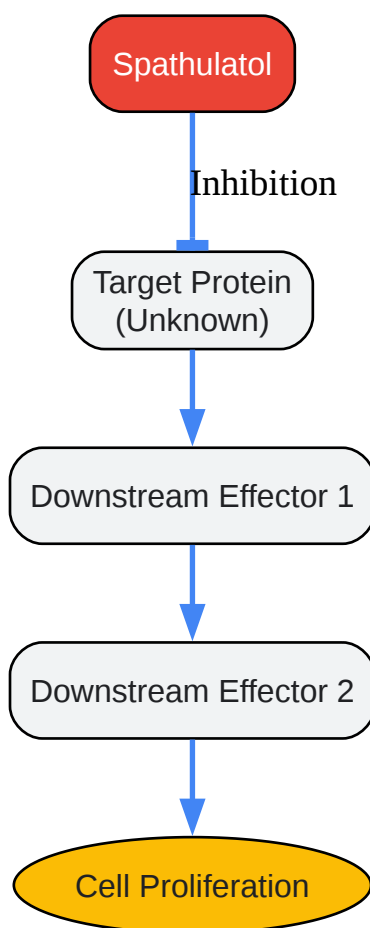
## Experimental Protocol: Isolation of Spathulatol from *Spatoglossum schmittii*

While a detailed, step-by-step protocol for the isolation of **Spathulatol** is not extensively documented in publicly available literature, a general procedure can be inferred from standard

natural product isolation techniques.

DOT Script for General Isolation Workflow:





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